

Technical Hazard Guide: 3,6-Dimethylphthalic Anhydride

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Compound of Interest

Compound Name: 3,6-Dimethylphthalic anhydride

CAS No.: 5463-50-3

Cat. No.: B186539

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CAS: 5463-50-3 | Formula: $C_{10}H_8O_3$ | Class: Cyclic Acid Anhydride[1]

Part 1: Executive Technical Summary

3,6-Dimethylphthalic anhydride is a specialized reagent utilized in the synthesis of functionalized phthalimides, fluorophores, and bioactive scaffolds in drug discovery.[1] While valuable as a structural building block, it presents a high-risk toxicological profile characterized by potent respiratory and skin sensitization.[1]

Unlike simple irritants, this compound acts as a hapten, capable of modifying endogenous proteins to trigger irreversible immunological sensitization.[1] Exposure control requires a zero-tolerance approach to inhalation of dust or vapors, necessitating engineering controls superior to standard benchtop chemistry.[1]

Part 2: Chemical & Physical Foundation

Understanding the physical state and reactivity of **3,6-Dimethylphthalic anhydride** is the first line of defense.[1]

Property	Specification	Safety Implication
Physical State	Solid (Crystalline/Powder)	High risk of airborne dust generation during weighing/transfer.[1]
Reactivity	Hydrolytically Unstable	Reacts rapidly with moisture/mucous membranes to form 3,6-dimethylphthalic acid (exothermic).[1]
Solubility	Organic solvents (DMSO, DCM)	Permeates nitrile gloves in solution; requires laminate or double-gloving.[1]
Molecular Weight	176.17 g/mol	Low MW facilitates rapid absorption through compromised skin or lungs.[1]

Part 3: Toxicological Mechanisms (The "Why")

To manage the risk, one must understand the mechanism.[1] The primary hazard of **3,6-Dimethylphthalic anhydride** is not merely acidic irritation, but immunological sensitization.[1]

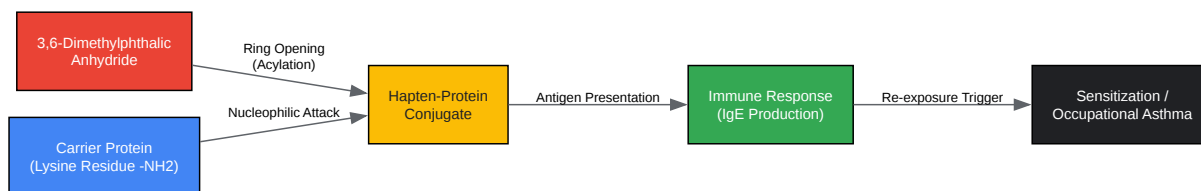
The Haptenization Mechanism

Cyclic anhydrides are electrophilic.[1] Upon contact with biological tissue (lung epithelium or skin), the anhydride ring opens and covalently binds to nucleophilic amino acid residues (primarily the

-amino group of Lysine) on carrier proteins (e.g., Human Serum Albumin).

This reaction creates a Hapten-Protein Conjugate.[1] The immune system recognizes this "modified self" protein as foreign, generating IgE antibodies.[1] Subsequent exposures—even at picomolar concentrations—can trigger anaphylaxis or occupational asthma.[1]

Diagram 1: Mechanism of Sensitization (Hapten Formation)



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Caption: The electrophilic anhydride ring covalently modifies lysine residues on host proteins, creating immunogenic conjugates that drive respiratory sensitization.[1]

Part 4: Hazard Classification (GHS)

The following data is derived from aggregated ECHA notifications and Safety Data Sheets.

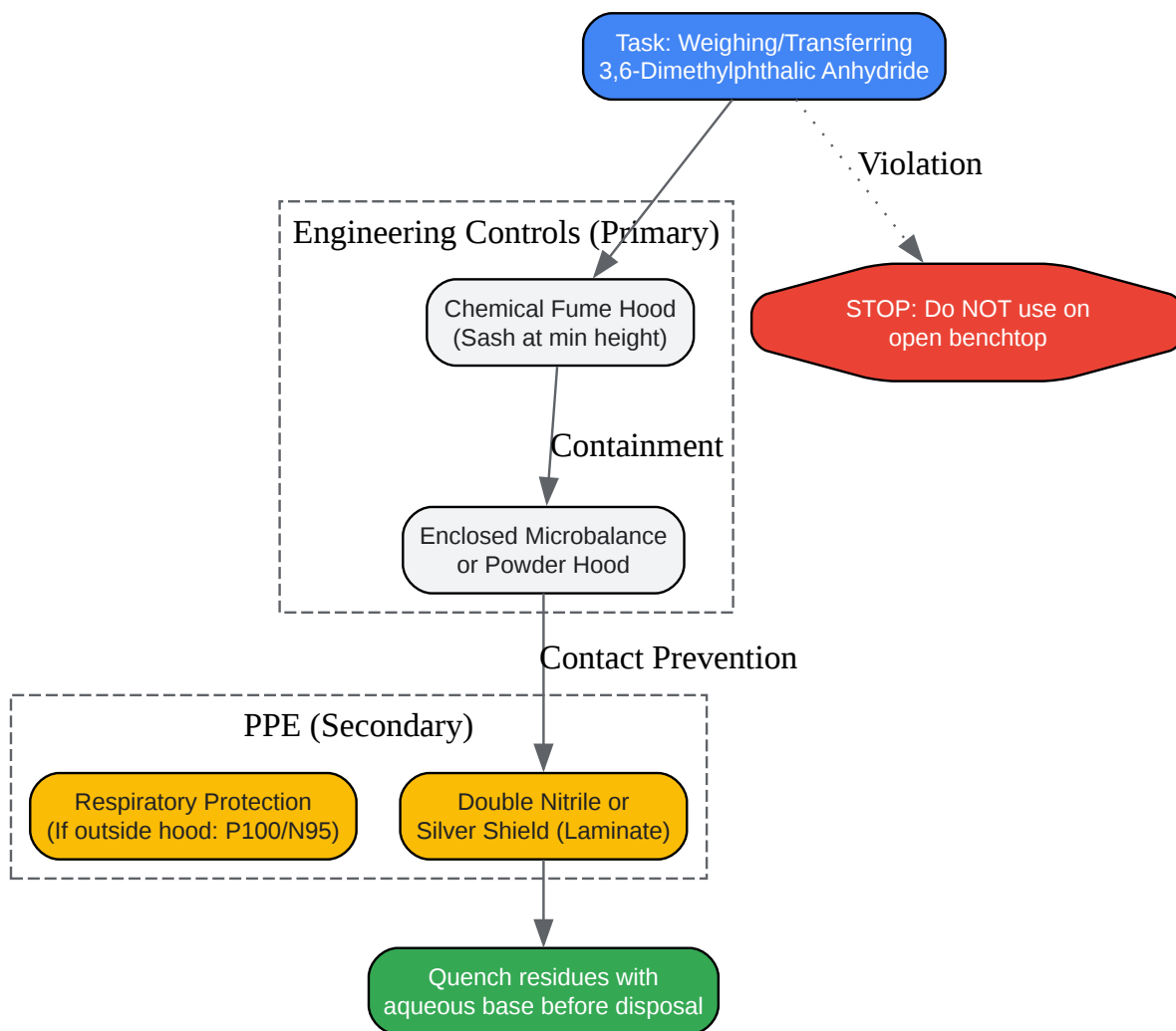
Hazard Class	Category	Code	Hazard Statement
Resp. Sens.	Cat 1	H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled.
Skin Sens.	Cat 1	H317	May cause an allergic skin reaction.[1][2][3]
Eye Dam.	Cat 1	H318	Causes serious eye damage (Corrosive). [1][2][3][4]
Skin Irrit.	Cat 2	H315	Causes skin irritation. [1][2][3][5][6]
STOT SE	Cat 3	H335	May cause respiratory irritation.[1][2][3][5][6] [7][8]

Part 5: Risk Management & Exposure Control

Trustworthy safety relies on redundancy.[1] A single layer of protection (e.g., just a fume hood) is insufficient for sensitizers.[1]

Hierarchy of Controls Workflow

Diagram 2: Safe Handling Workflow



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Caption: Operational workflow emphasizing containment. Engineering controls take precedence over PPE.

Protocol: Decontamination & Quenching

Because anhydrides hydrolyze, waste and spills can be chemically deactivated.[1]

- Preparation: Prepare a solution of 5% Sodium Bicarbonate () or dilute Sodium Hydroxide () in water.
- Quenching: Slowly add the anhydride waste to the basic solution.[1] The base catalyzes the hydrolysis to the corresponding dicarboxylic acid salt (3,6-dimethylphthalate), which is non-volatile and significantly less hazardous.
- Verification: Check pH to ensure neutrality before disposal as chemical waste.

Part 6: Emergency Response Protocols

1. Inhalation (CRITICAL)

- Symptom: Wheezing, chest tightness, coughing.[1][6] Note that symptoms may be delayed by 4-8 hours.[1]
- Action: Immediately move to fresh air. Do not wait for symptoms to worsen. Medical evaluation is mandatory due to the risk of laryngeal edema or delayed asthma.[1]

2. Ocular Contact

- Hazard: The anhydride reacts with corneal moisture to form acid, causing severe burns.[1]
- Action: Rinse immediately with water for 15 minutes minimum.[1][2][4] Hold eyelids apart. Time is tissue; seconds of delay can cause permanent opacity.[1]

3. Skin Contact

- Action: Brush off dry powder before wetting (to prevent hydrolysis on skin), then wash with soap and copious water.[1] If a rash develops, consult a dermatologist; you may have become sensitized.[1]

References

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